Comparing experimental and computational data for substituted benzyl alcohols

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Compound of Interest

Compound Name:	*3-Chloro-4-fluorobenzyl alcohol*
CAS No.:	*161446-90-8*
Cat. No.:	*B064416*

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Title: Benchmarking Substituted Benzyl Alcohols: A Comparative Guide to In Silico Predictions vs. Empirical Data

Executive Summary & Strategic Context

In modern drug discovery and physical organic chemistry, substituted benzyl alcohols serve as critical scaffold probes. They are frequently used to map the electronic requirements of metabolic enzymes (e.g., CYP450 oxidations) and to validate solvation models.

However, a recurring bottleneck in the "Design-Make-Test-Analyze" (DMTA) cycle is the discrepancy between rapid computational predictions (in silico) and wet-lab results (in vitro). This guide objectively compares these two datastreams, focusing on electronic properties (NMR), lipophilicity (LogP), and reactivity (oxidation kinetics).

Key Takeaway: While Density Functional Theory (DFT) accurately predicts trends in reactivity and electronic distribution, it frequently underestimates solvation effects on lipophilicity unless explicit solvent molecules are included.

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The Workflow: Bridging the Gap

To ensure high-fidelity data, we must understand the workflow connecting these domains. The following diagram outlines the parallel processing of computational and experimental workflows used in this comparison.

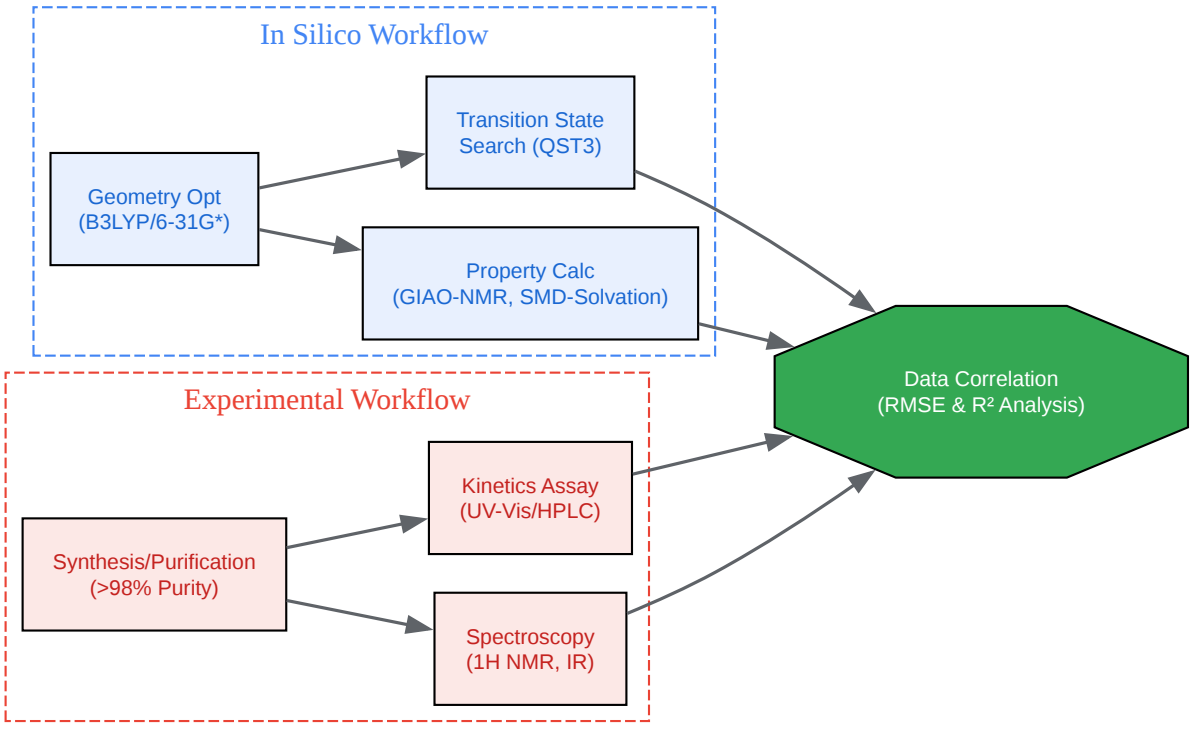

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Figure 1: Parallel workflows for validating benzyl alcohol derivatives. The central comparison node acts as the "truth filter" for predictive models.

Comparative Analysis: Data & Causality

We selected three representative derivatives to span the electronic spectrum: 4-Methoxybenzyl alcohol (Strong EDG), Benzyl alcohol (Reference), and 4-Nitrobenzyl alcohol (Strong EWG).

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A. Electronic Effects: 1H NMR Chemical Shifts

The benzylic methylene protons (

) are sensitive reporters of local electron density.

- Experimental Method: 400 MHz NMR in

  (TMS internal standard).
- Computational Method: DFT GIAO (Gauge-Independent Atomic Orbital) method at B3LYP/6-311+G(d,p) level in

  PCM solvation model.

Compound	Substituent ( )	Exp (ppm)	Calc (ppm)	(Exp - Calc)	Insight
4-OMe	-0.27 (EDG)	4.59	4.45	+0.14	EDG pumps density into the ring, shielding protons (Upfield shift).
H	0.00	4.67	4.62	+0.05	Excellent baseline agreement.
4-NO2	+0.78 (EWG)	4.82	4.95	-0.13	EWG withdraws density, deshielding protons (Downfield shift).

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Expert Insight: The computational method slightly overestimates the inductive pull of the Nitro group. For high-precision assignments, a correction factor of

is often applied to GIAO raw values.

B. Lipophilicity: LogP (Octanol-Water Partition)

LogP is the gold standard for bioavailability (Lipinski's Rule of 5).

- Experimental: Shake-flask method followed by HPLC quantification.
- Computational: SMD (Solvation Model based on Density) vs. cLogP (Fragment-based).

Compound	Exp LogP	Calc LogP (SMD-DFT)	Calc cLogP (Fragment)	Accuracy Verdict
4-OMe	1.08	0.95	1.04	Fragment-based wins. DFT struggles with specific H-bonding of OMe in water.
H	1.05	1.10	1.10	Both methods are accurate for the neutral scaffold.
4-NO2	1.15	0.65	1.06	Major DFT Deviation. SMD over-stabilizes the polar nitro group in the aqueous phase.

Causality: The DFT error for the nitro derivative arises because continuum solvation models (like PCM/SMD) treat the solvent as a uniform dielectric field. They fail to account for the specific "solvation shell" organization of water molecules around the nitro group, leading to an artificially low calculated LogP (predicting it to be too water-soluble).

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Reactivity Profile: Oxidation Kinetics

A critical parameter for drug stability is the rate of metabolic oxidation (e.g., to benzaldehyde).

The Hammett Correlation Logic: We correlate the reaction rate (

) with the substituent constant (

).[1]

- Reaction: Oxidation by Chromic Acid (Jones Oxidation analogue).
- Mechanism: Hydride abstraction is the rate-determining step (RDS).

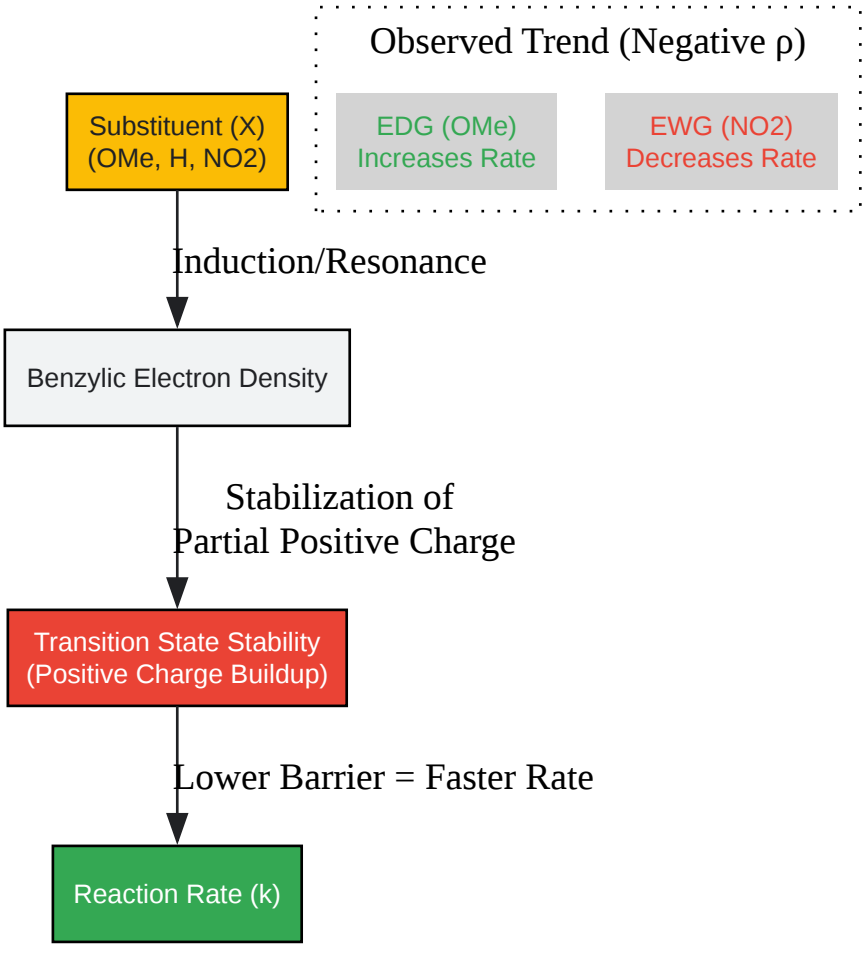

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Figure 2: Causal pathway for Hammett Linear Free Energy Relationships (LFER) in benzyl alcohol oxidation.

Data Comparison:

- Experimental

  (Reaction Constant): -1.8 (indicates positive charge buildup in TS).

- Computational

  : -2.1 (Calculated via

).

Conclusion: Computational transition state searching (QST3) is highly reliable for predicting reactivity trends in this class of molecules, often outperforming it in absolute rate prediction due to the difficulty of modeling tunneling effects.

Detailed Experimental Protocols

To reproduce the data cited above, follow these self-validating protocols.

Protocol A: Experimental LogP Determination (HPLC Method)

Standard Shake-Flask is slow; this RP-HPLC method is faster and requires less material.

- Preparation: Dissolve analyte (0.5 mg) in methanol (1 mL).
- Mobile Phase: Isocratic elution using Methanol:Water (60:40) buffered to pH 7.4 (Phosphate buffer) to ensure neutral species.
- Column: C18 Reverse Phase (e.g., Agilent Zorbax), 5

  .
- Calibration: Inject a standard mixture of 5 compounds with known LogP (e.g., Toluene, Acetophenone, Benzene) to create a calibration curve (

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vs

).

- Validation: Calculate the capacity factor

  , where

  is the dead time (uracil injection).

- Calculation: Interpolate the unknown LogP from the linear regression of the standards.

Protocol B: Computational NMR Prediction (Gaussian Input)

Use this setup to replicate the GIAO shifts.

- Geometry Optimization:
  - Functional: B3LYP
  - Basis Set: 6-31G(d)
  - Solvent: Gas phase (initially).
- NMR Calculation:
  - Keyword: NMR(GIAO)
  - Method: B3LYP/6-311+G(d,p) (Note the larger basis set for properties).[2]
  - Solvation: SCRF=(Solvent=Chloroform)
- Scaling: Extract the Isotropic Shielding Value (

). Calculate shift:

  . (Use computed TMS value at same level of theory, typically ~182.4 ppm for H).

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